

Application Notes: Pigment Yellow 139 in High-Performance Polymer Coatings

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Compound of Interest

Compound Name: PIGMENT YELLOW 139

Cat. No.: B1584003

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These application notes provide a comprehensive overview of the use of **Pigment Yellow 139**, an isoindoline-based organic pigment, in the formulation of high-performance polymer coatings. This document outlines the pigment's key performance characteristics, provides detailed experimental protocols for its incorporation and evaluation, and presents the data in a clear, accessible format.

Pigment Yellow 139 is a reddish-shade yellow pigment known for its excellent light and weather fastness, making it a suitable choice for demanding applications such as automotive and industrial coatings.^{[1][2][3]} It serves as a viable alternative to lead-based chrome yellow pigments and can also be a cost-effective replacement for Pigment Yellow 83, offering superior heat stability.^{[1][4]}

Performance Characteristics

Pigment Yellow 139 exhibits a range of properties that make it well-suited for high-performance coatings. Its excellent durability, including resistance to fading and color shifts upon UV exposure, ensures long-term color stability in exterior applications.^[5] The pigment is available in both opaque and semi-transparent grades, with the opaque version being more reddish.^[5] It can be used in conjunction with inorganic pigments to achieve specific shades.^[2]

Key performance indicators and physical properties are summarized in the table below.

Data Presentation

Property	Value/Rating	Test Condition/Standard	Source(s)
Color Index Name	Pigment Yellow 139	-	[2][6]
C.I. Number	56298	-	[2]
CAS Number	36888-99-0	-	[2][5]
Chemical Class	Isoindoline	-	[2][6][7]
Molecular Formula	C ₁₆ H ₉ N ₅ O ₆	-	[2][5]
Shade	Reddish Yellow	-	[1][2][5]
Heat Stability	240-250 °C	10 min exposure	[1][2][5][6]
Light Fastness (Full)	6-8 (on a scale of 1-8, where 8 is excellent)	-	[2][5]
Light Fastness (Tint)	6	-	[5]
Weather Fastness	Excellent, especially in deep shades	-	[1][2][3]
Migration Resistance	5 (on a scale of 1-5, where 5 is excellent)	-	[2][5]
Acid Resistance	5 (on a scale of 1-5, where 5 is excellent)	-	[2][5]
Alkali Resistance	4 (on a scale of 1-5, where 5 is excellent)	-	[2][5]
Oil Absorption	35-69 g/100g	-	[2][5][8]
Density	1.6 - 1.696 g/cm ³	-	[5][8]
Specific Surface Area	22-25 m ² /g	-	[5][6]

Experimental Protocols

The successful incorporation of **Pigment Yellow 139** into a high-performance coating system is dependent on proper dispersion and thorough evaluation. The following protocols provide a framework for laboratory-scale formulation and testing.

Pigment Dispersion

Proper dispersion is critical to achieving optimal color strength, gloss, and stability. An example protocol for dispersing **Pigment Yellow 139** in a solvent-based acrylic resin system is provided below.

Objective: To achieve a Hegman gauge reading of 7 or higher, indicating a fine and uniform dispersion.

Materials and Equipment:

- **Pigment Yellow 139**
- Solvent-based acrylic resin
- Appropriate solvent (e.g., xylene, butyl acetate)
- Dispersing agent (surfactant or polymeric dispersant)
- High-speed disperser (e.g., Cowles dissolver)
- Bead mill with 0.8-1.2 mm glass or ceramic beads
- Hegman gauge
- Viscometer

Protocol:

- Premix Preparation:
 - In a suitable vessel, combine the acrylic resin, solvent, and dispersing agent.
 - Agitate at low speed until a homogenous mixture is achieved.

- Gradually add the **Pigment Yellow 139** powder to the resin mixture under continuous agitation.
- Increase the speed of the high-speed disperser to create a vortex and continue mixing for 20-30 minutes to wet out the pigment particles.
- Milling:
 - Transfer the premix to the bead mill.
 - Mill the mixture at a consistent speed and temperature (typically not exceeding 40°C) until the desired particle size is achieved.
 - Periodically take samples and check the dispersion quality using a Hegman gauge.
- Let-down:
 - Once the target Hegman value is reached, let down the pigment concentrate with the remaining resin and solvent to achieve the final desired pigment concentration and viscosity.
 - Mix at low speed for 15-20 minutes to ensure uniformity.

Performance Evaluation of the Coating

Once the pigmented coating is prepared, it should be subjected to a series of standardized tests to evaluate its performance.

3.2.1. Colorimetric Analysis

Objective: To quantify the color of the coating.

Protocol:

- Apply the coating to a standardized substrate (e.g., drawdown card or steel panel) at a uniform thickness.
- Allow the coating to cure completely according to the resin manufacturer's specifications.

- Using a spectrophotometer, measure the CIELAB color values (L, a, b*).

3.2.2. Lightfastness and Weatherability Testing

Objective: To assess the coating's resistance to degradation from light and weather.

Protocol:

- Prepare coated panels as described in the colorimetric analysis.
- Expose the panels in a xenon arc weather-ometer according to ASTM G155 or ISO 11341 standards.
- Periodically remove the panels and measure the change in color (ΔE^*_{ab}) and gloss.

3.2.3. Chemical Resistance Testing

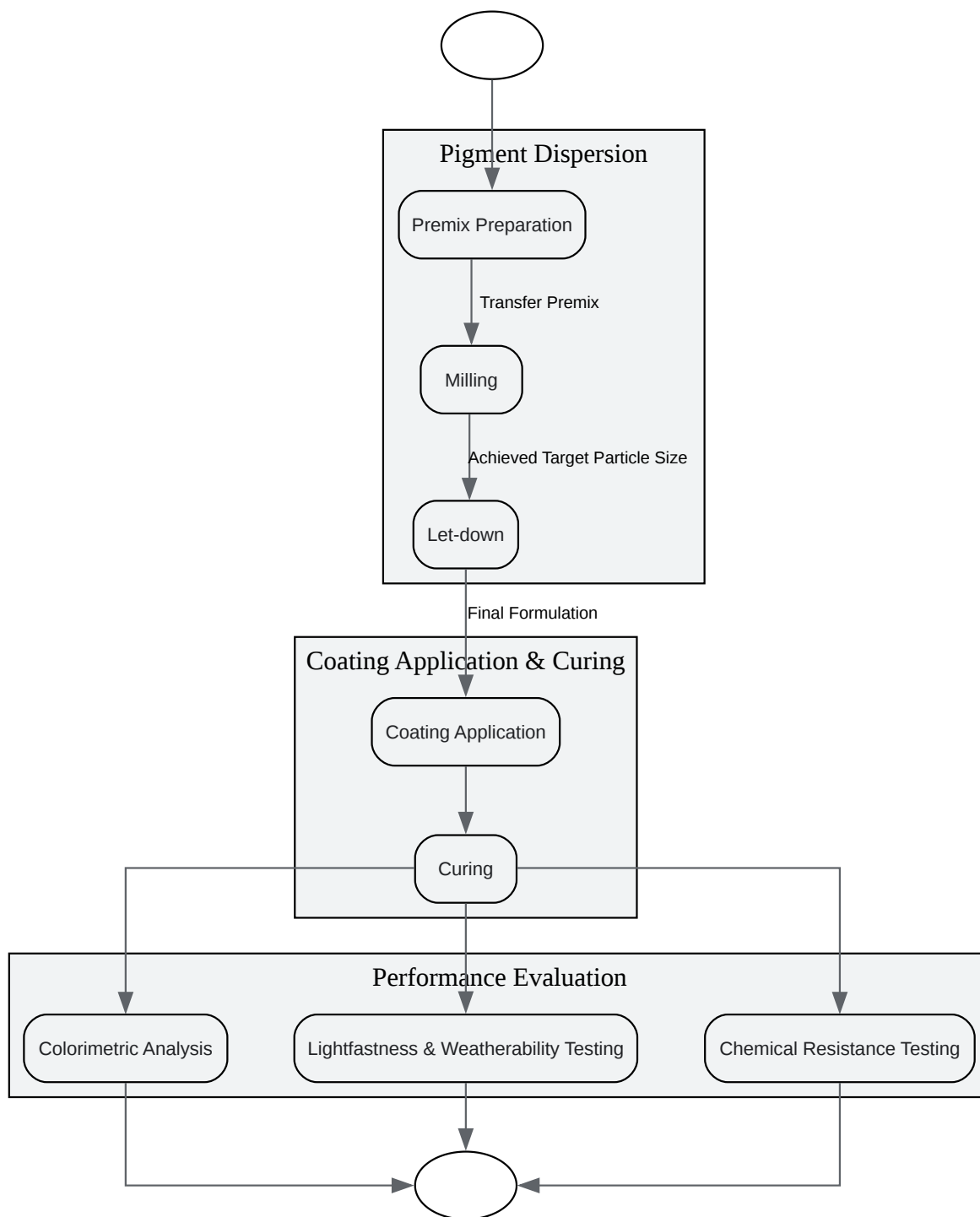
Objective: To evaluate the coating's resistance to various chemicals.

Protocol:

- Apply and cure the coating on appropriate panels.
- Spot test the coating with various chemicals (e.g., 10% HCl, 10% NaOH, gasoline, ethanol) according to ASTM D1308.
- After a specified exposure time, wash the panels and evaluate for any changes in appearance, such as discoloration, blistering, or loss of adhesion.

Visualizations

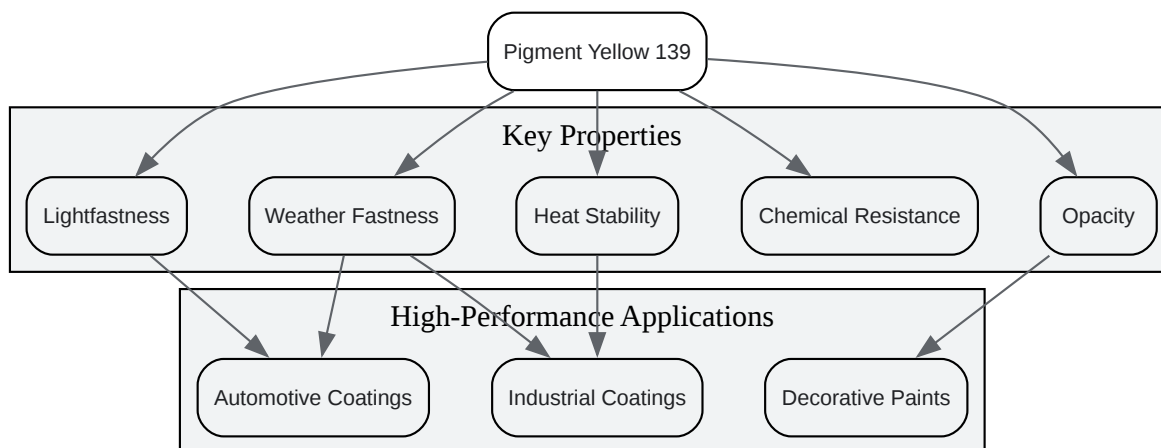
Experimental Workflow



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Caption: Workflow for incorporating and testing **Pigment Yellow 139**.

Logical Relationships



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Caption: Properties of **Pigment Yellow 139** and their relation to applications.

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